

How to perform a field calibration check on the AC915 sensor.

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Compound of Interest

Compound Name: AC915

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AC915 Sensor: Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information for performing a field calibration check on the **AC915** sensor. The following sections offer troubleshooting advice and frequently asked questions in a clear question-and-answer format to address potential issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the difference between a field calibration check and a full calibration?

A field calibration check, often referred to as a functional verification, is a simplified procedure to confirm that the sensor is operating within its expected parameters. It is not a full calibration, which would involve adjusting the sensor's output to match a known standard and typically requires specialized equipment. For a full calibration, it is recommended to return the sensor to the manufacturer.

Q2: How often should I perform a field calibration check on my **AC915** sensor?

It is good practice to perform a field check before a critical measurement series, if the sensor has been dropped or subjected to a shock, or if you observe unexpected readings. For routine checks, an annual verification is a common starting point, but the frequency should be adapted to your application's criticality and the sensor's operating environment.

Q3: My sensor's Bias Output Voltage is outside the specified range. What should I do?

If the Bias Output Voltage is outside the 10-14 VDC range, it could indicate a problem with the sensor, the cabling, or the data acquisition system. Follow the troubleshooting steps outlined in this guide. If the issue persists, it may be necessary to send the sensor for professional servicing or calibration.

Q4: Can I perform a full calibration of the **AC915** sensor myself?

A full calibration of an accelerometer like the **AC915** requires a calibrated shaker table and reference accelerometer to accurately determine its sensitivity and frequency response. This is typically not feasible in a field or standard laboratory setting. The manufacturer offers annual calibration services for this purpose.[\[1\]](#)

Troubleshooting Guide

This section addresses specific issues you might encounter while using the **AC915** sensor.

Issue	Possible Cause	Troubleshooting Steps
No output signal from the sensor	Improper cabling or connection	1. Ensure the 2-pin MIL-C-5015 connector is securely attached. [2] 2. Check for any damage to the cable.3. Verify the pin polarity: Pin A is for Signal/Power (+), and Pin B is for Common (-). [2]
Power supply issue	1. Confirm that your IEPE power source provides a constant current between 2-10 mA. [2] 2. Verify the voltage source is between 18-28 VDC. [2]	
Bias Output Voltage is 0V or equals the power supply voltage	Short or open circuit in the sensor or cable	1. Disconnect the sensor and measure the resistance of the cable to check for continuity and shorts.2. If the cable is functional, the issue is likely with the sensor, which will require professional repair.
Readings are noisy or erratic	Electromagnetic interference (EMI)	1. Ensure proper shielding of the cable.2. Route the sensor cable away from power cables or other sources of EMI.
Loose mounting	1. Check that the sensor is mounted with the correct torque (2 to 5 ft. lbs or 2.7 to 6.8 Nm). [2] [3] 2. Ensure the mounting surface is clean and flat.	

Experimental Protocol: Field Calibration Check (Functional Verification)

This procedure details how to verify the functionality of your **AC915** sensor by checking its Bias Output Voltage (BOV). The BOV is the DC voltage level that the sensor outputs when no vibration is present. For a healthy **AC915** sensor, this voltage should be within a specific range.

Objective: To confirm the **AC915** sensor's electronic circuitry is functioning correctly.

Materials:

- **AC915** Sensor
- IEPE-compatible power source/signal conditioner (providing 18-28 VDC with 2-10 mA constant current)[\[2\]](#)
- Voltmeter or data acquisition system capable of DC voltage measurement
- Appropriate cabling for the **AC915** sensor

Methodology

- Sensor Connection:
 - Connect the **AC915** sensor to the IEPE power source using the appropriate cable.
 - Ensure the sensor is in a resting state, free from any external vibrations.
- Power On and Stabilization:
 - Turn on the IEPE power source.
 - Allow the sensor to stabilize for at least 3 seconds.[\[2\]](#)
- Voltage Measurement:
 - Using a voltmeter or your data acquisition system, measure the DC voltage at the output.

- Record the measured Bias Output Voltage.
- Data Interpretation:
 - Compare the measured BOV to the expected range specified in the table below.
 - A reading within the acceptable range indicates that the sensor's internal electronics are likely functioning correctly.

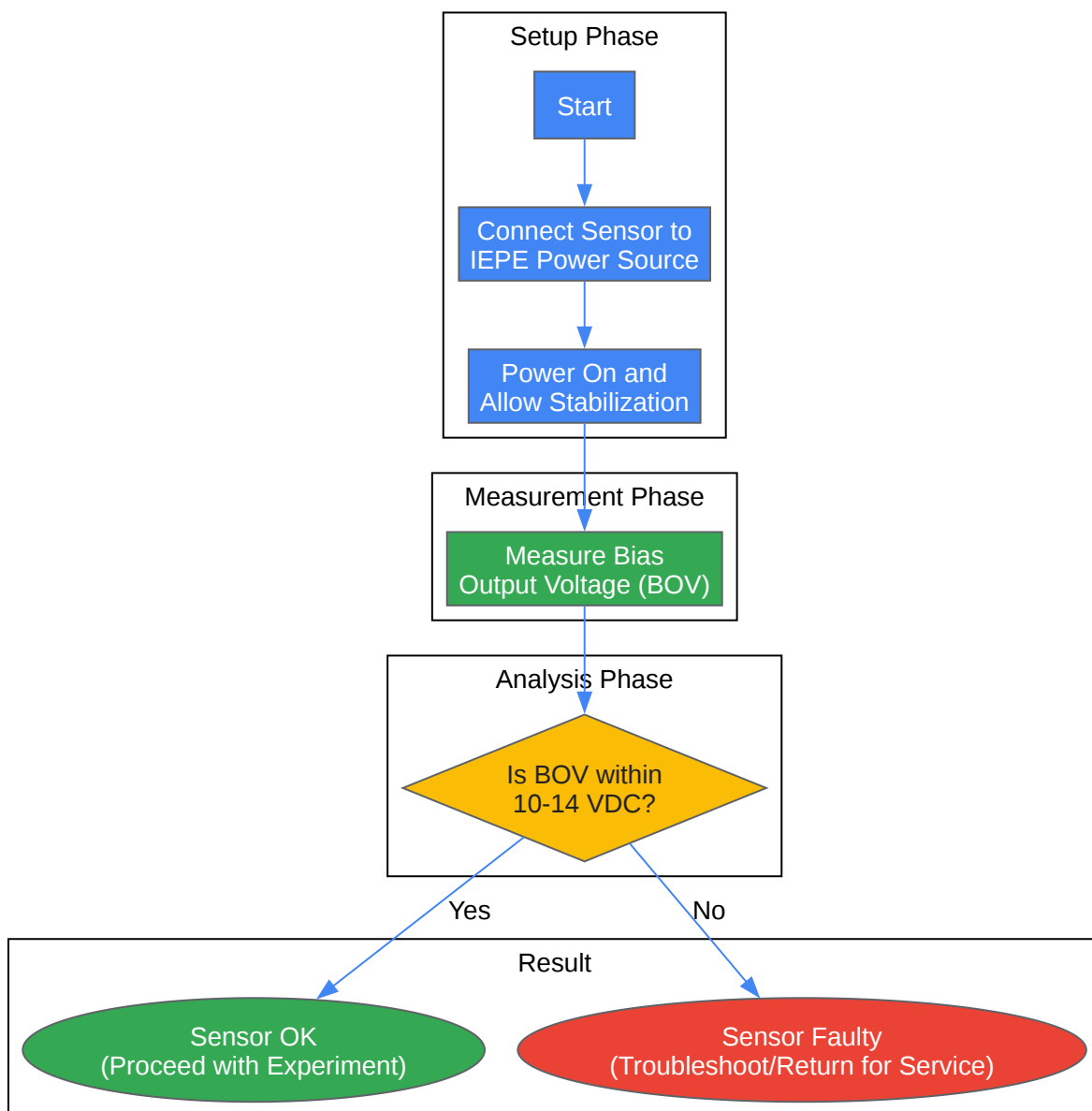
Quantitative Data Summary

The following table summarizes the key electrical specifications for the **AC915** sensor relevant to this field check.

Parameter	Specification
Sensitivity	100 mV/g ($\pm 10\%$)[2][3]
Voltage Source (IEPE)	18-28 VDC[2]
Constant Current Excitation	2-10 mA[2]
Bias Output Voltage	10-14 VDC[2]

Diagrams

Below is a diagram illustrating the logical workflow for the field calibration check of the **AC915** sensor.



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AC915 Field Calibration Check Workflow

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